

An In-depth Technical Guide to the Safe Handling of Triisopropylsilane

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Compound of Interest

Compound Name: *Triisopropylsilane*

Cat. No.: *B1312306*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety precautions and handling guidelines for **Triisopropylsilane** (TIPS), a versatile organosilane reagent frequently utilized in organic synthesis, particularly in peptide and nucleoside chemistry as a reducing agent and a sterically hindered protecting group. Due to its flammable and reactive nature, a thorough understanding of its properties and adherence to strict safety protocols are imperative for its safe use in a laboratory setting.

Chemical and Physical Properties

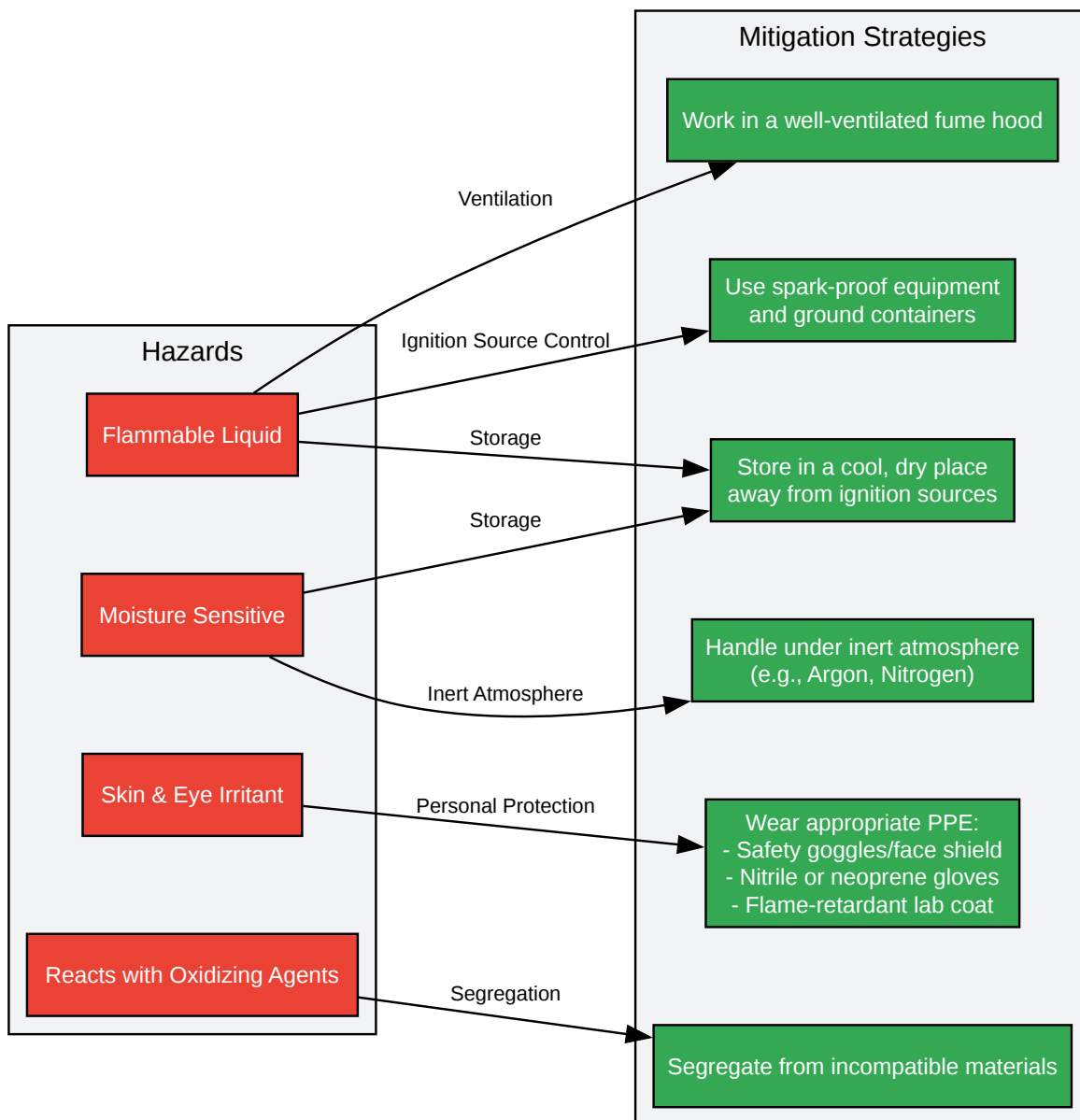
Triisopropylsilane is a colorless liquid with a distinct odor. Its key physical and chemical properties are summarized in the table below for easy reference.^{[1][2]} This data is crucial for understanding its behavior under various laboratory conditions and for implementing appropriate safety measures.

Property	Value
Chemical Formula	C ₉ H ₂₂ Si
Molecular Weight	158.36 g/mol
Appearance	Colorless liquid
Boiling Point	84-86 °C @ 35 mmHg
Flash Point	37 °C (98.6 °F)
Density	0.773 g/mL at 25 °C
Solubility	Insoluble in water; soluble in nonpolar solvents.
Vapor Pressure	No data available
Autoignition Temperature	No data available

Note: The provided data is a compilation from various sources and should be used for guidance. Always refer to the specific Safety Data Sheet (SDS) provided by your supplier for the most accurate information.

Hazard Identification and Mitigation

Triisopropylsilane is classified as a flammable liquid and can cause skin and eye irritation.^[2] It is also moisture-sensitive and can react with water and other protic solvents.^[1] The primary hazards and their corresponding mitigation strategies are outlined below.



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Caption: Key hazards of **Triisopropylsilane** and their mitigation strategies.

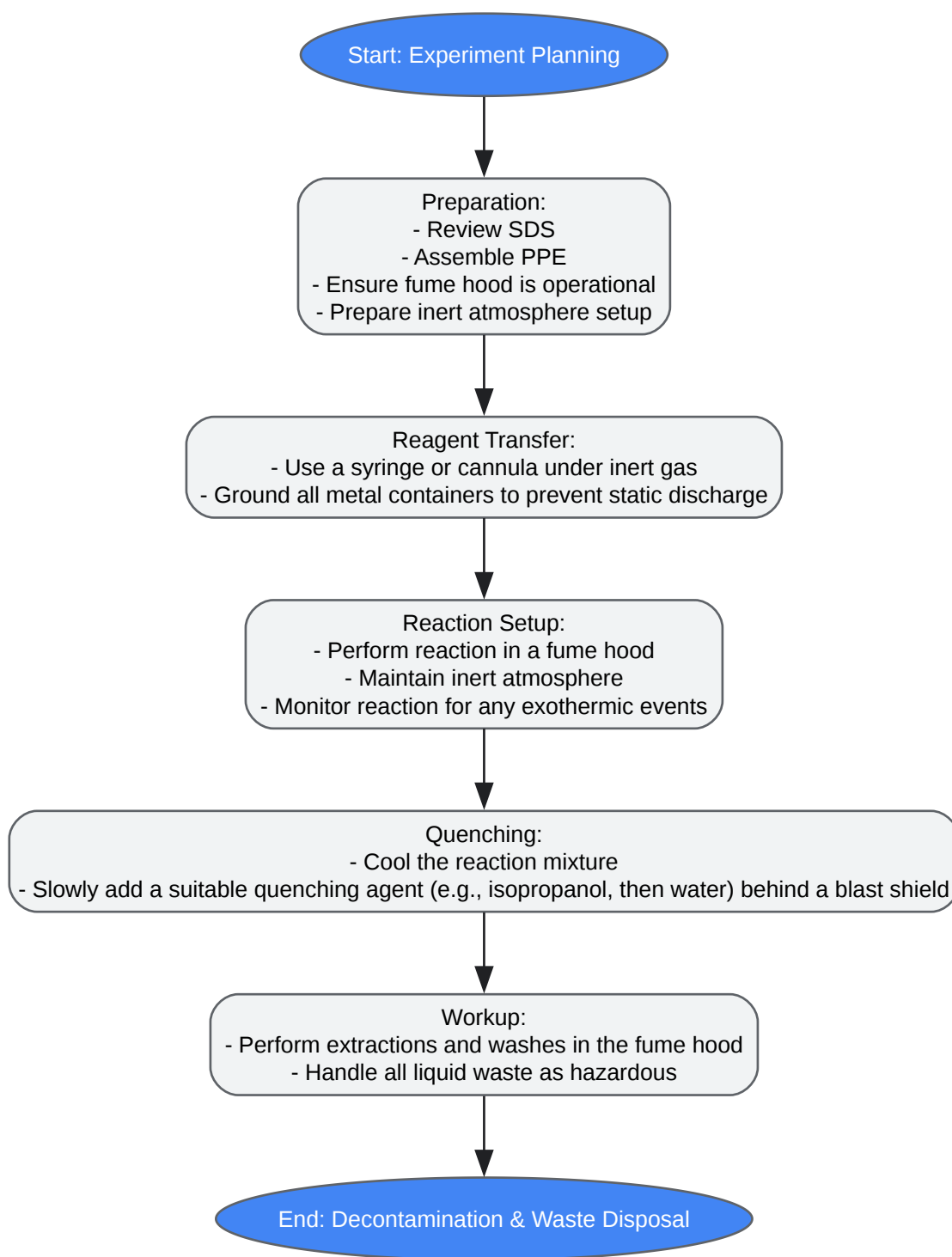
Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **Triisopropylsilane** to minimize exposure and prevent injuries.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles and a face shield.	Protects against splashes and vapors that can cause serious eye irritation.
Hand Protection	Neoprene or nitrile rubber gloves.	Provides a barrier against skin contact, which can cause irritation.
Body Protection	Flame-retardant lab coat and appropriate protective clothing.	Protects the skin from accidental splashes and provides a layer of protection in case of fire.
Respiratory Protection	A NIOSH-certified organic vapor respirator may be required if working outside of a fume hood or in poorly ventilated areas.	Protects against the inhalation of vapors, which can cause respiratory tract irritation.

Experimental Protocols and Safe Handling Workflow

The following is a generalized workflow for the safe handling and use of **Triisopropylsilane** in a laboratory setting. This should be adapted to the specific requirements of your experimental procedure.



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Caption: A generalized workflow for the safe handling of **Triisopropylsilane**.

Detailed Methodologies:

- **Preparation:** Before starting any experiment, thoroughly review the Safety Data Sheet (SDS) for **Triisopropylsilane**. Ensure that a properly functioning chemical fume hood is available and that all necessary PPE is worn. If the reaction is moisture-sensitive, prepare a setup that allows for the maintenance of an inert atmosphere (e.g., using a Schlenk line or a glovebox).
- **Reagent Transfer:** **Triisopropylsilane** should be transferred from its storage container to the reaction vessel under an inert atmosphere to prevent contact with moisture and air.^[3] Use a clean, dry syringe or cannula for the transfer. It is crucial to ground and bond all metal containers and equipment during transfer to prevent the buildup of static electricity, which could ignite the flammable vapors.^[4]
- **Reaction Quenching:** Reactions involving **Triisopropylsilane**, especially those with reactive intermediates, should be quenched carefully. Cool the reaction vessel to a low temperature (e.g., 0 °C) before slowly adding a quenching agent. A common procedure involves the slow, dropwise addition of a less reactive alcohol like isopropanol, followed by the cautious addition of water. Always perform quenching behind a blast shield.
- **Workup and Waste Disposal:** All workup procedures, including extractions and washes, should be conducted in a chemical fume hood. All liquid and solid waste containing **Triisopropylsilane** or its byproducts must be treated as hazardous waste and disposed of according to institutional and local regulations.^[3] Do not pour any waste down the drain.

Storage and Incompatibility

Proper storage of **Triisopropylsilane** is critical to maintaining its stability and preventing hazardous situations.

- **Storage Conditions:** Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from direct sunlight and sources of ignition.^[5] The storage area should be a designated flammables cabinet.
- **Incompatible Materials:** **Triisopropylsilane** is incompatible with strong oxidizing agents, acids, and bases.^[5] It can react with moisture to release flammable hydrogen gas.^[3] Keep it segregated from these materials to prevent potentially hazardous reactions.

Spill and Emergency Procedures

In the event of a spill or accidental exposure, immediate and appropriate action is necessary.

Situation	Procedure
Minor Spill	Evacuate the immediate area. Wearing appropriate PPE, absorb the spill with an inert, non-combustible material such as vermiculite or sand.[6] Place the absorbed material into a sealed container for hazardous waste disposal. Use non-sparking tools for cleanup.[3]
Major Spill	Evacuate the laboratory and alert emergency personnel immediately. Do not attempt to clean up a large spill without specialized training and equipment.
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing.[6] Seek medical attention.
Eye Contact	Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[6] Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration.[6] Seek medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of water or milk.[6] Seek immediate medical attention.

Fire Fighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish a fire involving **Triisopropylsilane**. [3] Do not use water directly on the fire, as it

may react with the silane.

- Firefighting Procedures: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear. Vapors are heavier than air and may travel to a source of ignition and flash back.

By adhering to these guidelines, researchers, scientists, and drug development professionals can safely handle **Triisopropylsilane** and minimize the risks associated with its use in the laboratory. Always prioritize safety and consult the specific Safety Data Sheet for the most current and detailed information.

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